

# Unveiling 2-Methylcyclopropane-1-carbaldehyde: A Review of Early Synthetic and Spectroscopic Studies

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## Compound of Interest

Compound Name: 2-Methylcyclopropane-1-carbaldehyde

Cat. No.: B3264679

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This technical guide provides an in-depth overview of the foundational studies on **2-Methylcyclopropane-1-carbaldehyde**, a valuable building block in organic synthesis. This document collates available data on its synthesis, spectroscopic characterization, and early reactivity studies, presenting it in a structured format for easy reference and comparison.

## Core Chemical Properties

**2-Methylcyclopropane-1-carbaldehyde** is a cyclic aldehyde with the molecular formula  $C_5H_8O$  and a molecular weight of approximately 84.12 g/mol .<sup>[1][2]</sup> The presence of a strained cyclopropane ring and a reactive aldehyde functional group imparts unique chemical properties, making it a versatile intermediate for the synthesis of more complex molecules.<sup>[3]</sup> The compound exists as different stereoisomers, including (1R,2R), (1S,2S), (1R,2S), and (1S,2R) forms, each with a specific spatial arrangement of the methyl and aldehyde groups on the cyclopropane ring.

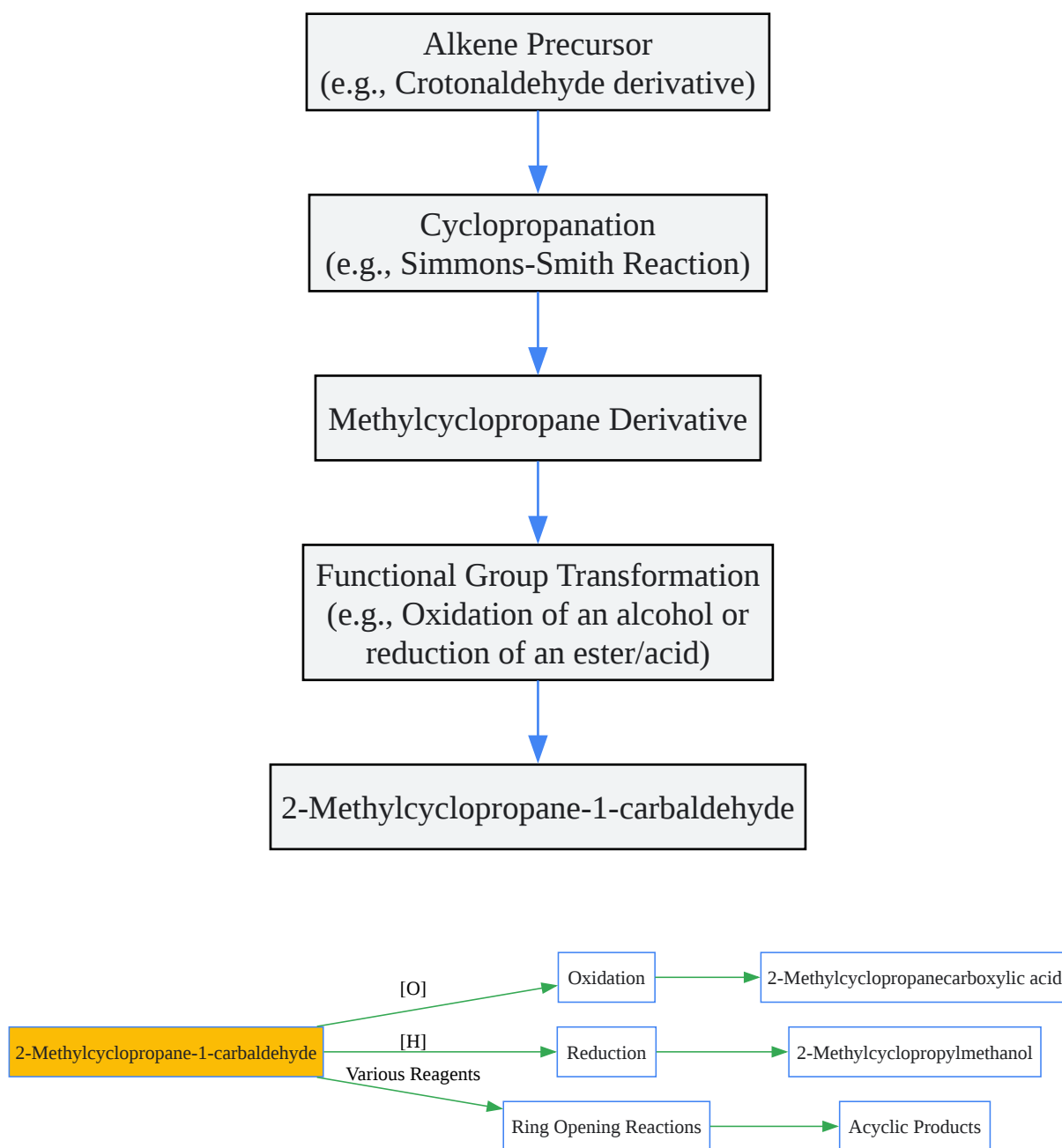
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	[1][2]
Molecular Weight	~84.12 g/mol	[1][2]
IUPAC Name	2-methylcyclopropane-1-carbaldehyde	[1]
CAS Number	39547-01-8 (unspecified stereochemistry)	[4][5]
Canonical SMILES	CC1CC1C=O	[1]

## Early Synthetic Approaches

The initial synthesis of substituted cyclopropanes, including derivatives like **2-methylcyclopropane-1-carbaldehyde**, has been a subject of significant interest in organic chemistry. While specific seminal papers on the first synthesis of this exact molecule are not readily available in broad searches, the general and well-established methods for constructing the methyl-substituted cyclopropyl aldehyde moiety can be inferred from early literature on cyclopropanation and subsequent functional group transformations.

A common and historically significant method for the preparation of cyclopropane rings is the Simmons-Smith reaction or other cyclopropanation reactions involving carbenes or carbenoids. Following the formation of a methylcyclopropane precursor, the introduction of the carbaldehyde group can be achieved through various oxidative or reductive transformations.

## Experimental Workflow: General Synthetic Strategy



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## References

- 1. 2-Methylcyclopropane-1-carbaldehyde | C<sub>5</sub>H<sub>8</sub>O | CID 13379958 - PubChem [pubchem.ncbi.nlm.nih.gov]
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